Application Note: Palladium-Catalyzed Synthesis of Weinreb Amides via Cross-Coupling

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Compound of Interest

Compound Name:	*Methyl methoxy(methyl)carbamate*
CAS No.:	*153654-07-0*
Cat. No.:	*B3048040*

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-Methoxy-

-methylcarbamoyl Chloride Methodology: Suzuki-Miyaura Type Acylation Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Scientists

Executive Summary

The direct synthesis of Weinreb amides (

-methoxy-

-methylamides) from organoboronic acids represents a powerful strategy in medicinal chemistry, bypassing the need for carboxylic acid precursors or toxic carbon monoxide gas. This protocol utilizes

-methoxy-

-methylcarbamoyl chloride as a "carbamoyl electrophile" in a Palladium(0)-catalyzed cross-coupling with aryl, heteroaryl, and alkenyl boronic acids.

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This method offers a distinct advantage over traditional aminocarbonylation by using a bench-stable solid electrophile, enabling the modular installation of the ketone-precursor motif under mild, non-gaseous conditions.

Scientific Foundation & Mechanism

The Reagent: Chloride vs. Carbamate

Success in this protocol hinges on selecting the correct coupling partner.

- The Inert Ester:**Methyl methoxy(methyl)carbamate** (

) is the methyl ester analog. It lacks the leaving group required for oxidative addition by Palladium(0) under standard conditions.

- The Active Electrophile:

  -Methoxy-

  -methylcarbamoyl chloride (

) possesses a reactive C–Cl bond, allowing it to function as an acylating agent in cross-coupling.

Mechanistic Pathway

The reaction follows a modified Suzuki-Miyaura catalytic cycle, involving the oxidative addition of an acyl chloride rather than an aryl halide.

- Oxidative Addition: The Pd(0) species inserts into the C–Cl bond of the carbamoyl chloride, forming an acyl-palladium(II) species.

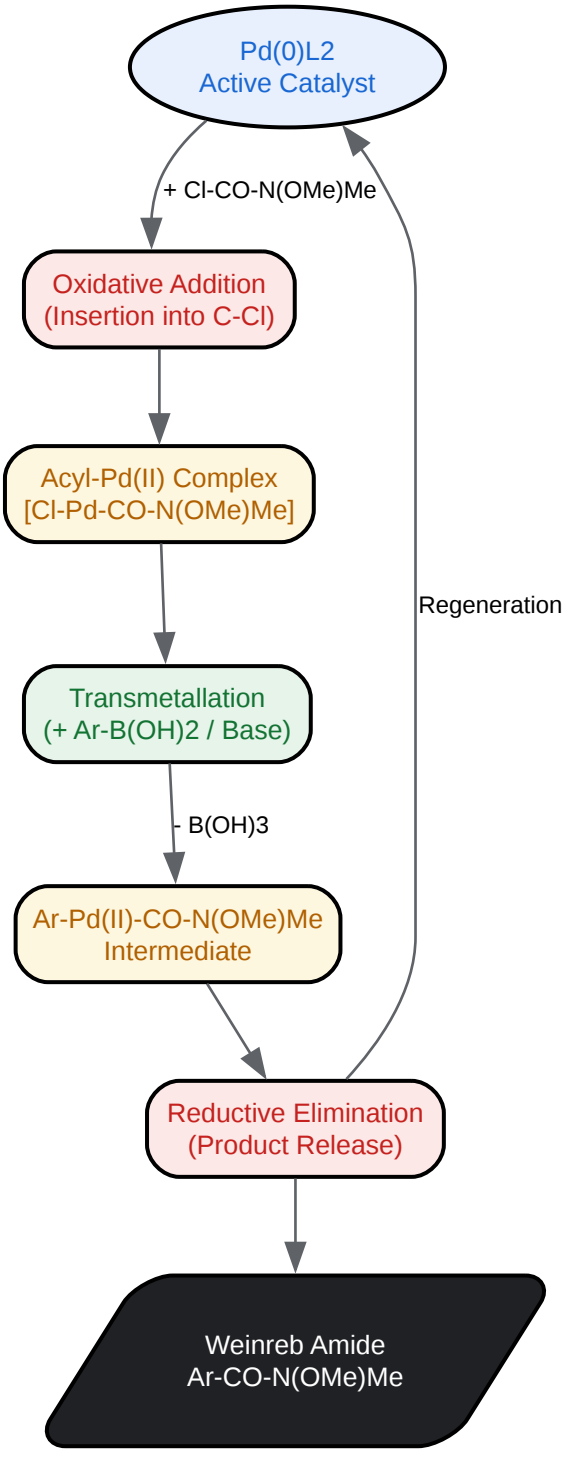
- Transmetallation: The organoboronic acid (

  ), activated by a base (typically phosphate or carbonate), transfers its organic group to the palladium center.

- Reductive Elimination: The aryl and Weinreb amide fragments couple, regenerating Pd(0) and releasing the target Weinreb amide.

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Mechanistic Diagram (DOT)



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Caption: Catalytic cycle for the Pd-catalyzed acylation of boronic acids with Weinreb carbamoyl chloride.

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Experimental Protocol

Standard Reaction Conditions

This protocol is optimized for a 1.0 mmol scale. It utilizes $PdCl_2(PPh_3)_2$ as a robust, air-stable precatalyst and Ethanol as a green solvent which facilitates the solubility of the inorganic base.

Component	Role	Equivalents	Quantity (1.0 mmol scale)
Aryl Boronic Acid	Nucleophile	1.0 - 1.1 eq	Varies (MW)
-Methoxy- -methylcarbamoyl chloride	Electrophile	1.0 - 1.2 eq	123 - 148 mg
$PdCl_2(PPh_3)_2$	Catalyst	0.05 eq (5 mol%)	35 mg
$K_3PO_4 \cdot H_2O$	Base	3.0 eq	690 mg
Ethanol (Abs.)	Solvent	0.2 M	5.0 mL

Step-by-Step Methodology

Step 1: Reaction Setup

- Equip a 25 mL round-bottom flask or reaction vial with a magnetic stir bar.
- Add the Aryl Boronic Acid (1.0 mmol), $K_3PO_4 \cdot H_2O$ (3.0 mmol), and $PdCl_2(PPh_3)_2$ (0.05 mmol).
- Critical Step: If the boronic acid is sensitive to protodeboronation, purge the flask with Nitrogen or Argon for 5 minutes.
- Add Ethanol (5.0 mL) via syringe.
- Add

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-Methoxy-

-methylcarbamoyl chloride (1.1 mmol) dropwise or as a solid (if solid form is used).

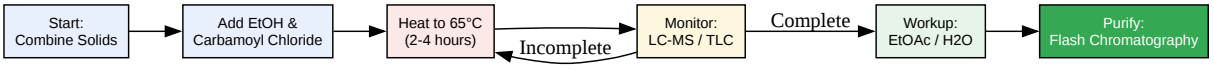
Step 2: Reaction Execution

- Seal the reaction vessel (septum or vial cap).
- Heat the mixture to 65 °C in an oil bath or heating block.
- Stir vigorously for 2–4 hours.
  - Monitoring: Monitor reaction progress via TLC or LC-MS. The formation of the Weinreb amide is typically indicated by a new spot (UV active) and the disappearance of the boronic acid.

Step 3: Workup & Purification

- Cool the reaction mixture to room temperature.
- Dilute with water (10 mL) and extract with Ethyl Acetate (3 x 10 mL).
- Wash the combined organic layers with Brine (15 mL).
- Dry over anhydrous Na_2SO_4 or $MgSO_4$, filter, and concentrate under reduced pressure.
- Purification: Purify the residue via Flash Column Chromatography on silica gel.
  - Eluent: Typically Hexanes/Ethyl Acetate (gradient 10% to 40% EtOAc). Weinreb amides are moderately polar.

Workflow Diagram (DOT)



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Caption: Operational workflow for the synthesis of Weinreb amides from boronic acids.

Troubleshooting & Optimization

Common Failure Modes

Observation	Probable Cause	Corrective Action
Low Yield / Protodeboronation	Boronic acid instability in EtOH	Switch solvent to Toluene/Water (10:1) or THF/Water. Lower temp to 50°C.
Homocoupling (Biaryl)	Oxidative coupling of boronic acid	Ensure inert atmosphere (Argon purge). Degas solvents.
No Reaction	Catalyst deactivation / Chloride hydrolysis	Use fresh Carbamoyl Chloride (it hydrolyzes in moist air). Ensure K_3PO_4 is hydrated (H_2O helps solubility).
Ester Formation	Reaction with solvent (Ethanol)	Rare, but if observed, switch to a non-nucleophilic solvent like Toluene or Dioxane.

Substrate Scope Notes

- Electron-Poor Aryl Boronic Acids: React slower; may require higher catalyst loading (10 mol%) or longer times.
- Steric Hindrance: Ortho-substituted boronic acids are tolerated but yield lower. Increasing temperature to 80°C may help.
- Heterocycles: Pyridine and indole boronic acids work well, though N-protection is recommended for indoles.

References

- Primary Protocol: Krishnamoorthy, R.; Lam, S. Q.; Manley, C. M.; Herr, R. J. "Palladium-Catalyzed Preparation of Weinreb Amides from Boronic Acids and N-Methyl-N-

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- Reagent Data: National Center for Biotechnology Information. "PubChem Compound Summary for CID 122026, N-Methoxy-N-methylcarbamoyl chloride". PubChem.
- General Review: Balasubramaniam, S.; Aidhen, I. S. "The Growing Synthetic Utility of the Weinreb Amide". Synthesis2008, 2008, 3707–3738.
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